

2-Tert-butylthiophenol CAS number and molecular formula

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Compound of Interest

Compound Name: 2-Tert-butylthiophenol

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An In-Depth Technical Guide to **2-Tert-butylthiophenol**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-tert-butylthiophenol** (2-TBT), a sterically hindered aromatic thiol of significant interest in synthetic chemistry and materials science. We will delve into its fundamental chemical and physical properties, established synthesis protocols, critical safety and handling procedures, and its current and potential applications. This document is intended to serve as a primary resource for researchers, chemists, and professionals in drug development, offering both foundational knowledge and practical insights into the utility of this versatile chemical intermediate.

Introduction: The Significance of Sterically Hindered Thiophenols

Thiophenols are a cornerstone class of reagents in organic synthesis, valued for their nucleophilicity, redox activity, and ability to coordinate with metals. The introduction of a bulky substituent, such as a tert-butyl group, ortho to the thiol functional group, imparts unique steric and electronic properties to the molecule. In **2-tert-butylthiophenol**, the tert-butyl group sterically encumbers the sulfur atom, modulating its reactivity in predictable and synthetically useful ways. This steric hindrance can prevent undesirable side reactions, enhance the stability

of derivative compounds, and influence the regioselectivity of further chemical transformations. These characteristics make 2-TBT and related hindered thiols valuable precursors in the synthesis of specialized polymers, antioxidants, and pharmacologically active molecules. The bulky group can also enhance solubility in organic solvents and stabilize compounds by protecting the thiol functional group[1].

Core Chemical and Physical Properties

A thorough understanding of a compound's physical and chemical properties is paramount for its effective use in research and development. The key identifiers and properties of **2-tert-butylthiophenol** are summarized below.

Identifiers and Molecular Structure

Property	Value	Source
CAS Number	19728-41-7	[2][3][4]
Molecular Formula	C ₁₀ H ₁₄ S	[2][3][5]
IUPAC Name	2-tert-butylbenzenethiol	[5]
Synonyms	2-(tert-Butyl)thiophenol, o-tert-Butylbenzenethiol, 2-(1,1-Dimethylethyl)benzenethiol	[3][4][5]
Molecular Weight	166.29 g/mol	[3][5]

Molecular Structure:

Caption: Chemical structure of **2-tert-butylthiophenol**.

Physicochemical Data

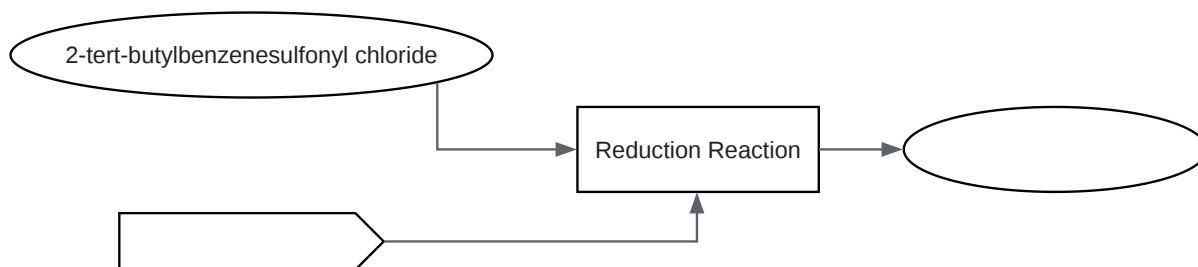
Property	Value	Source
Appearance	Colorless to pale yellow liquid	[6]
Boiling Point	69-70 °C at 0.2 mmHg	[4]
Density	0.978 g/mL at 25 °C (for 2-tert-butylphenol)	
Refractive Index (n _{20/D})	1.56	[4]

Synthesis of 2-Tert-butylthiophenol

While various methods exist for the synthesis of substituted thiophenols, a common conceptual pathway involves the alkylation of thiophenol or the reduction of a corresponding sulfonyl chloride. The synthesis of the related isomer, 4-tert-butylthiophenol, provides a well-documented example of the former approach, involving the reaction of thiophenol with isobutylene in the presence of an acid catalyst[7]. A similar Friedel-Crafts alkylation approach can be envisioned for the ortho-isomer, though reaction conditions would need to be optimized to favor ortho-substitution.

A more general and often high-yielding method for preparing thiophenols is the reduction of the corresponding benzenesulfonyl chloride. This process is illustrated below.

General Synthesis Workflow: Reduction of Sulfonyl Chloride



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Caption: General workflow for synthesizing 2-TBT via reduction.

Exemplary Protocol: Synthesis of 4-tert-butylthiophenol

This protocol for the para-isomer illustrates the core principles of thiophenol alkylation.^[7]

- **Reaction Setup:** A mixture of thiophenol (10.0 moles) and a boron trifluoride-phosphoric acid complex (300 g) is prepared in a suitable reaction vessel.
- **Addition of Alkylating Agent:** Isobutylene (10.9 moles) is slowly added to the stirred mixture while maintaining a temperature of 0 °C.
- **Reaction Progression:** After the addition is complete, the mixture is stirred at 0-10 °C for two hours, followed by heating to 70-75 °C for an additional two hours.
- **Workup:** The reaction mixture is cooled, and the organic layer is separated. It is then diluted with toluene, washed multiple times with water, and dried over magnesium sulfate.
- **Purification:** Toluene is removed via vacuum evaporation, and the remaining residue is purified by distillation to yield the final product.

Note: The synthesis of **2-tert-butylthiophenol** would require specific catalysts or directing groups to favor ortho-alkylation.

Safety, Handling, and Storage

As a reactive sulfur-containing compound, **2-tert-butylthiophenol** requires careful handling to minimize exposure and ensure laboratory safety.

GHS Hazard Classification

Based on available data, **2-tert-butylthiophenol** is classified with the following hazards:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.^[5]
- Skin Irritation (Category 2): Causes skin irritation.^[5]
- Eye Irritation (Category 2): Causes serious eye irritation.^[5]
- Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation: May cause respiratory irritation.^{[4][5]}

GHS Pictograms:

Recommended Handling Procedures

- Ventilation: Always handle this compound in a well-ventilated area or under a chemical fume hood to avoid inhalation of vapors.[8]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical splash goggles or a face shield.[9]
 - Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile) and a lab coat.[9]
 - Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA-approved respirator with an appropriate cartridge for organic vapors.[9]
- General Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[8]

Storage

Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.[8] Keep the container tightly sealed to prevent exposure to air and moisture.

Applications in Research and Industry

The unique properties of sterically hindered thiophenols like 2-TBT make them valuable in several fields. While specific applications of 2-TBT are less documented than its phenol analog, its structural motifs suggest potential utility in areas where hindered phenols and other thiophenols are employed.

Intermediate for Antioxidants

The tert-butyl phenol scaffold is a well-known structural component of many industrial antioxidants, such as BHT (Butylated hydroxytoluene).[1][10] These compounds function by scavenging free radicals, with the bulky tert-butyl groups enhancing their stability and efficacy. [1] By analogy, 2-TBT serves as a precursor for sulfur-containing antioxidants, which can offer different reactivity profiles and are used as stabilizers in polymers and lubricants.

Role in Drug Development and Bioactivity

Phenolic compounds, including those with tert-butyl groups, exhibit a wide range of biological activities, including antioxidant, anti-inflammatory, and anticancer effects.^{[1][11]} The introduction of a thiol group can further modulate a molecule's pharmacokinetic and pharmacodynamic properties. The **2-tert-butylthiophenol** moiety can be incorporated into larger molecules to:

- **Improve Lipophilicity:** The tert-butyl group increases solubility in nonpolar environments, potentially aiding in crossing biological membranes.
- **Introduce a Reactive Handle:** The thiol group is a versatile functional group for bioconjugation or for interacting with biological targets, such as cysteine residues in proteins.
- **Steric Shielding:** The bulky group can be strategically placed to control the binding orientation of a drug candidate within a protein's active site.

Polymer and Materials Science

Thiophenols are used as chain transfer agents in radical polymerization to control molecular weight.^[12] The steric hindrance in 2-TBT can influence the rate and efficiency of this transfer process. It can also be used as a building block for specialized polymers and as a stabilizer for materials like PVC.^[12]

Conclusion

2-Tert-butylthiophenol is a specialized chemical intermediate whose value lies in the unique steric and electronic environment created by the ortho-tert-butyl group. This feature provides chemists with a tool to fine-tune reactivity, enhance stability, and build molecular complexity. While requiring careful handling due to its hazardous properties, its potential applications in the synthesis of novel antioxidants, pharmacologically active compounds, and advanced materials make it a compound of continuing interest for the scientific community. This guide has provided the foundational knowledge necessary for its safe and effective use in a research and development setting.

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